Advanced NMR Characterization Protocol: (2-Chloro-3-fluoropyridin-4-yl)methanamine

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Compound of Interest

Compound Name:	*(2-Chloro-3-fluoropyridin-4-YL)methanamine*
CAS No.:	*1256834-90-8*
Cat. No.:	*B3226656*

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Abstract & Scope

This Application Note provides a definitive protocol for the structural validation of **(2-Chloro-3-fluoropyridin-4-yl)methanamine** (CAS: 1379245-58-5) using Nuclear Magnetic Resonance (NMR) spectroscopy. As a halogenated pyridine scaffold often used in kinase inhibitor synthesis, this molecule presents specific characterization challenges, including

F-

H scalar coupling, rotameric broadening of the amine, and solvent-dependent chemical shifts.

This guide moves beyond generic templates to address the specific spin-physics of the 3-fluoro-4-aminomethyl motif. It includes optimized acquisition parameters, a logic-based assignment workflow, and a troubleshooting matrix for impurities.

Structural Analysis & Spin System Prediction

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Before acquisition, the spin system must be theoretically modeled to anticipate splitting patterns. The fluorine atom at position 3 is the "disruptor," creating complex multiplets via scalar coupling (

).

The Spin System ( )

- Nuclei of Interest:ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  H,

  C,

  F.[1][2]

- Key Interaction: The

  F nucleus (Spin 1/2, 100% abundance) will split nearby protons and carbons.

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Position	Group	Predicted H Behavior	Predicted C Behavior	Coupling Logic
2	C-Cl	N/A	Doublet ( )	Quaternary C, split by F3.
3	C-F	N/A	Doublet ( )	Dominant splitting (~250 Hz).
4	C-CH	N/A	Doublet ( )	Quaternary C, split by F3.
5	C-H	dd (Doublet of Doublets)	Doublet ( )	Couples to H6 ( ) and F3 ( ).
6	C-H	d (Doublet)	Singlet/Broad	Couples to H5 ( ). F3 coupling is negligible ( ).
4-CH	CH	d (Doublet)	Singlet/Doublet	"Benzylic" coupling to F3 (Hz).
NH	NH	Broad Singlet	N/A	Exchangeable; chemical shift varies with concentration/solvent.

Experimental Protocol

Sample Preparation

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Objective: Maximize signal-to-noise (S/N) while preventing aggregation or salt formation effects.

- Preferred Solvent:DMSO-

  (99.9% D).

  - Reasoning: The primary amine (

) is prone to rapid proton exchange. DMSO-

    slows this exchange, often allowing observation of the NH

    protons as a distinct broad singlet. It also solubilizes the polar pyridine ring better than CDCl

    .

- Concentration: 10–15 mg in 600 µL solvent.
- Tube: 5 mm high-precision NMR tube (e.g., Wilmad 507-PP).

Acquisition Parameters (400 MHz Base Frequency)

Parameter	H (Proton)	C (Carbon)	F (Fluorine)
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)	zg (Coupled) or zgig (Inverse gated)
Spectral Width	14 ppm (-2 to 12 ppm)	240 ppm (-10 to 230 ppm)	200 ppm
Relaxation Delay (D1)	1.0 s	2.0 s (Ensure relaxation of quaternary C)	1.0 s
Scans (NS)	16	1024 (Low sensitivity of quaternary C)	16
Temperature	298 K (25°C)	298 K	298 K

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Critical Note on

C: The carbons attached to Cl (C2) and F (C3) have long relaxation times (

) and no NOE enhancement. D1 must be

s to ensure quantitative integration is not required, but peak visibility is maintained.

Spectral Interpretation & Assignment Logic

The H NMR Spectrum (DMSO-)

- ~8.2 ppm (H6): Appears as a doublet (

  Hz). This proton is adjacent to the ring nitrogen (deshielded) and couples primarily to H5.
- ~7.4 ppm (H5): Appears as a doublet of doublets (dd).
  - Large splitting:

    Hz.
  - Small splitting:

    Hz (Long-range coupling to Fluorine).
- ~3.8 ppm (CH

  ): Appears as a doublet (

  Hz) or broadened singlet. The "benzylic" coupling to F3 is characteristic of this scaffold.
- ~2.0-4.0 ppm (NH

  ): Broad singlet. Position drifts with water content.

The ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> F NMR Spectrum[3][4]

- Signal: Single peak around -120 to -140 ppm (referenced to CFCl

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).

- Multiplicity: If proton-coupled, it will appear as a complex multiplet (coupling to H5 and CH

). If proton-decoupled (cpd), it appears as a sharp singlet.

The C NMR Spectrum (The "Fingerprint")

The

C spectrum is the definitive confirmation of the 2-Cl-3-F substitution pattern due to the magnitude of C-F coupling constants.

- C3 (C-F):

  ppm. Doublet,

  Hz.

- C2 (C-Cl):

  ppm. Doublet,

  Hz.

- C4 (C-CH

  ):

  ppm. Doublet,

  Hz.

- C6:

  ppm. Singlet or small doublet (

).

- C5:

  ppm. Doublet,

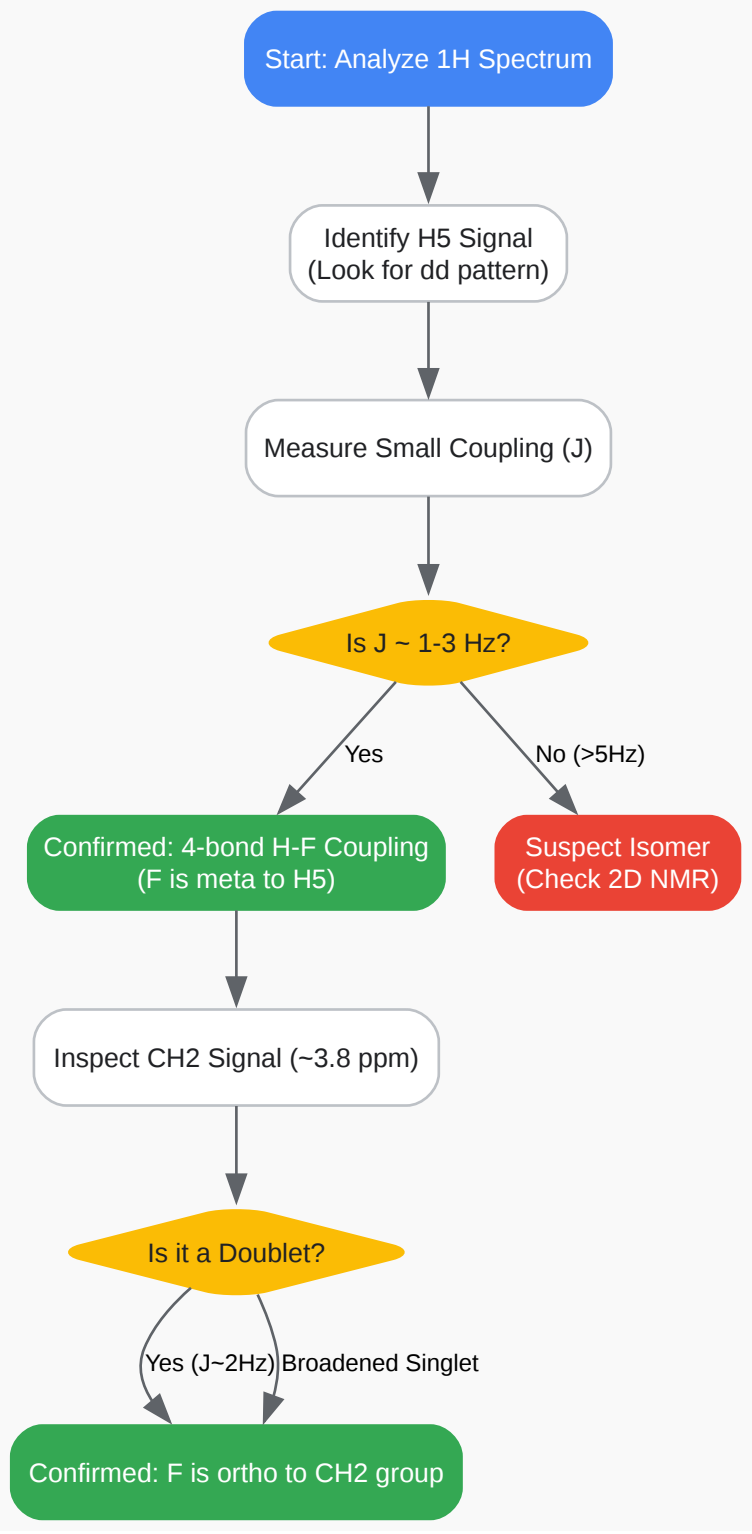
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Hz.[3]

Visualization: Assignment Workflow

The following logic tree guides the researcher through the assignment process, distinguishing this molecule from potential regioisomers (e.g., 2-fluoro-3-chloro isomer).

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Figure 1: Logic flow for confirming the 3-fluoro substitution pattern using

H NMR coupling constants.

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Troubleshooting & Quality Control

Common Impurities

- Residual Solvents: Check for DCM (5.76 ppm in CDCl

) or Ethyl Acetate if used in isolation.

- HCl Salt: If the sample is the hydrochloride salt, the CH

  protons will shift downfield (

  ppm) and the NH

  will appear as

  (broad hump at 8.0+ ppm).

  - Action: Add 1 drop of

    to exchange the amine protons and simplify the spectrum.

Rotamers & Broadening

If signals appear unusually broad in DMSO-

:

- Cause: Restricted rotation of the C4-CH

  bond or hydrogen bonding.

- Solution: Run the experiment at 323 K (50°C). This increases the exchange rate and sharpens the signals.

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